

Personal protective equipment for handling 4-Fluoro-3-phenylbenzaldehyde

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Compound of Interest

Compound Name: 4-Fluoro-3-phenylbenzaldehyde

Cat. No.: B1341145

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Essential Safety and Handling Guide for 4-Fluoro-3-phenylbenzaldehyde

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This guide provides critical safety and logistical information for the handling and disposal of **4-Fluoro-3-phenylbenzaldehyde** (CAS No. 68359-57-9). Adherence to these protocols is essential for ensuring laboratory safety and regulatory compliance.

Hazard Summary & Key Properties

4-Fluoro-3-phenylbenzaldehyde is classified as harmful if swallowed and causes serious eye irritation.[1][2] It is a white to pale yellow crystalline powder or a colorless to light orange to yellow clear liquid with a characteristic aromatic aldehyde odor.[3][4] A comprehensive summary of its key properties is provided in the table below.

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₉ FO ₂	[1][3][4]
Molecular Weight	216.21 g/mol	[1][3][4]
Appearance	White to pale yellow crystalline powder or colorless to light orange to yellow clear liquid	[3][4]
Odor	Characteristic aromatic aldehyde	[3]
Melting Point	70-75°C	[3]
Boiling Point	135 °C at 2 mmHg; 320-325°C (decomposes)	[3][4]
Density	1.2091 - 1.30 g/cm ³ at 20-25°C	[3][5][6]
Flash Point	> 110 °C (> 230 °F)	[5][7][8]
Solubility	Soluble in ethanol, acetone, and DMSO; insoluble in water	[3]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **4-Fluoro-3-phenylbenzaldehyde** to minimize exposure through inhalation, skin, and eye contact.

PPE Category	Specification	Rationale
Hand Protection	Double Gloving Recommended:- Inner Glove: Disposable nitrile gloves.- Outer Glove: Neoprene or butyl rubber gloves for extended handling. For incidental splash contact, two pairs of nitrile gloves may be sufficient.	Nitrile gloves provide good short-term protection against a range of chemicals.[9] However, their resistance to halogenated and aromatic hydrocarbons can be poor.[7][10][11] Given that 4-Fluoro-3-phenylbenzaldehyde possesses both these characteristics, a more robust outer glove is recommended for prolonged contact. Always inspect gloves for damage before use.[8]
Eye and Face Protection	Chemical safety goggles meeting ANSI Z87.1 or EN 166 standards. A face shield should be worn over safety goggles when there is a risk of splashing.	To protect against serious eye irritation.[1][2]
Skin and Body Protection	A flame-retardant lab coat, fully buttoned, with long sleeves. Closed-toe shoes are required.	To protect skin from accidental contact.
Respiratory Protection	An air-purifying respirator with an organic vapor (OV) cartridge is recommended, especially when handling the powder outside of a fume hood or when dealing with larger quantities. The cartridge should be black in color, indicating it is for organic vapors.	To prevent inhalation of the powder or its vapors, which may cause respiratory irritation.

Safe Handling and Operational Plan

A systematic approach to handling this compound is crucial for maintaining a safe laboratory environment.

Engineering Controls

- **Fume Hood:** All handling of **4-Fluoro-3-phenylbenzaldehyde**, especially weighing and transferring of the solid, should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- **Ventilation:** Ensure the laboratory is well-ventilated.

Step-by-Step Handling Protocol

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Prepare the work area within the fume hood by covering the surface with absorbent, disposable bench paper.
- **Weighing and Transfer:** Carefully weigh the required amount of the compound. Use appropriate tools (e.g., spatula, weighing paper) to minimize dust generation.
- **In Case of a Spill:**
 - **Small Spills:** For minor spills, absorb the material with an inert absorbent such as vermiculite, sand, or earth.[\[12\]](#) Using non-sparking tools, collect the absorbed material into a clearly labeled, sealed container for hazardous waste.[\[12\]](#)
 - **Large Spills:** Evacuate the area and prevent entry. Remove all ignition sources.[\[12\]](#) Contact your institution's environmental health and safety department immediately.
- **Decontamination:** After handling, decontaminate the work surface with a suitable solvent (e.g., ethanol) and then wash with soap and water. All cleaning materials should be disposed of as hazardous waste.

Disposal Plan

Proper disposal of **4-Fluoro-3-phenylbenzaldehyde** and its contaminated waste is critical to prevent environmental contamination and ensure regulatory compliance.

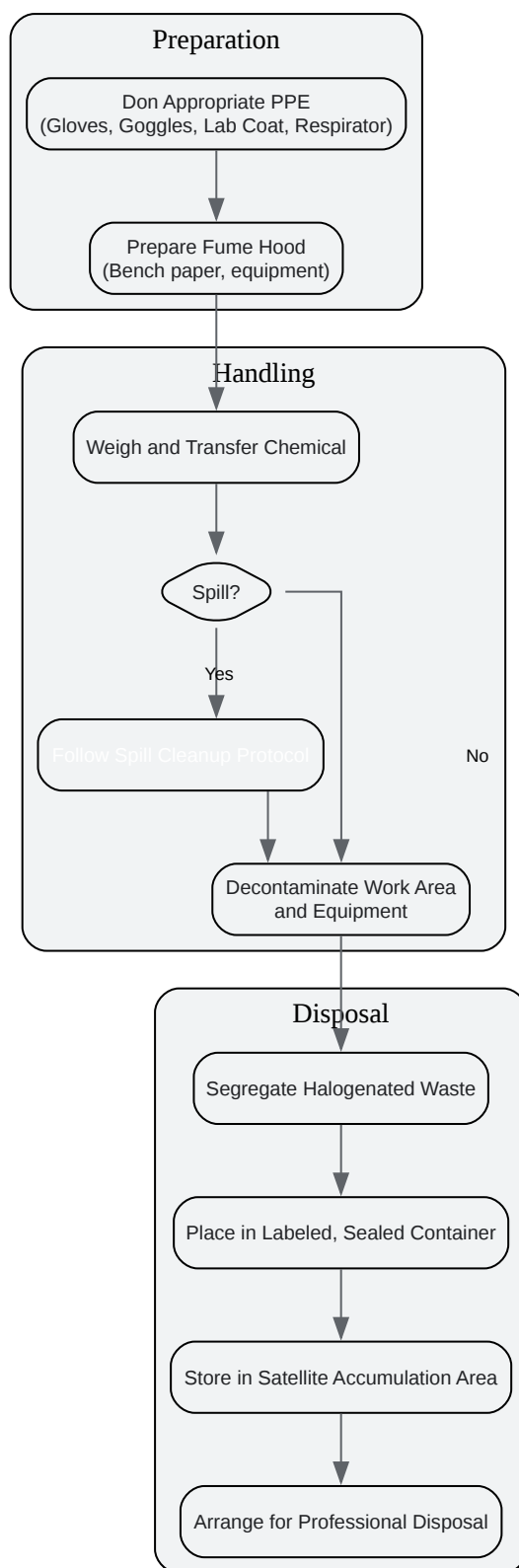
Waste Classification

As a halogenated organic compound, all waste containing **4-Fluoro-3-phenylbenzaldehyde** must be classified as halogenated organic waste.^[9]

Step-by-Step Disposal Protocol

- Segregation: Do not mix halogenated organic waste with non-halogenated waste streams. This is crucial for proper disposal and cost management.
- Containerization:
 - Use a designated, leak-proof, and clearly labeled hazardous waste container. Suitable containers are typically made of high-density polyethylene (HDPE) or glass.^[12]
 - The container must be kept closed except when adding waste.
- Labeling: The waste container must be labeled with:
 - The words "Hazardous Waste"
 - The full chemical name: "Waste **4-Fluoro-3-phenylbenzaldehyde**"
 - Associated hazards: "Harmful," "Irritant"
- Storage: Store the waste container in a designated satellite accumulation area, away from incompatible materials.
- Pickup and Disposal: Arrange for the disposal of the hazardous waste through your institution's licensed waste management provider.

Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **4-Fluoro-3-phenylbenzaldehyde**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Fluoro-3-phenylbenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1341145#personal-protective-equipment-for-handling-4-fluoro-3-phenylbenzaldehyde]

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